

# Technical Guide: Physicochemical Properties of CAS Number 105-52-2

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## Compound of Interest

Compound Name: *Bis(1,3-dimethylbutyl) maleate*

Cat. No.: *B086498*

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For the Attention of: Researchers, Scientists, and Drug Development Professionals

Subject: An In-depth Analysis of the Physicochemical Characteristics of **Bis(1,3-dimethylbutyl) maleate**

This technical guide addresses the physicochemical properties of the chemical compound identified by CAS number 105-52-2. It is important to clarify that the correct chemical identity for this CAS number is 2-Butenedioic acid (2Z)-, bis(1,3-dimethylbutyl) ester, with the common name **bis(1,3-dimethylbutyl) maleate**.

Following a comprehensive search of available scientific literature and chemical databases, it has been determined that there is a significant lack of detailed, publicly accessible data regarding the specific physicochemical properties and experimental protocols for **bis(1,3-dimethylbutyl) maleate**. While the molecular formula (C<sub>16</sub>H<sub>28</sub>O<sub>4</sub>) and molecular weight (284.39 g/mol) are established, critical quantitative data required for a thorough technical guide are not readily available.<sup>[1]</sup>

This includes, but is not limited to, experimentally determined values for:

- Boiling Point
- Melting Point
- Density

- Refractive Index
- Specific Solubility in various solvents
- Viscosity

Furthermore, detailed experimental protocols for the determination of these properties for this specific substance could not be located. General experimental methods for determining the physicochemical properties of esters are available, but their specific application and the resulting data for **bis(1,3-dimethylbutyl) maleate** are not documented in the searched resources.

Given the absence of the necessary quantitative data and experimental methodologies, it is not possible to provide the requested in-depth technical guide with structured data tables and detailed protocols at this time. Further empirical studies would be required to establish the physicochemical profile of **bis(1,3-dimethylbutyl) maleate**.

## General Properties of Related Esters

While specific data for **bis(1,3-dimethylbutyl) maleate** is unavailable, some general characteristics of similar high-molecular-weight esters can be inferred. Such compounds are typically liquids at room temperature with relatively low water solubility, preferring non-polar organic solvents.<sup>[2][3][4]</sup> Their boiling points are expected to be significantly high and would likely require vacuum distillation to prevent decomposition. However, these are general predictions and should not be used as a substitute for experimentally verified data.

## Conclusion

The request for an in-depth technical guide on the physicochemical properties of CAS number 105-52-2, **bis(1,3-dimethylbutyl) maleate**, cannot be fulfilled at present due to the lack of available scientific data. Researchers and professionals interested in this compound are advised to consult specialized chemical suppliers or to conduct their own experimental determinations to ascertain its specific physicochemical characteristics.

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## References

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